

Technical Guide: Spectroscopic Data and Synthesis of Hydroxy-PEG2-(CH2)2-Boc

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy-PEG2-(CH2)2-Boc

Cat. No.: B1673968

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and synthetic methodology for **Hydroxy-PEG2-(CH2)2-Boc**, a bifunctional linker commonly utilized in bioconjugation and drug development. The information presented herein is intended to assist researchers in the unambiguous identification and successful application of this compound.

The primary chemical name for this substance is tert-butyl (2-(2-(2-hydroxyethoxy)ethoxy)ethyl)carbamate, and its CAS number is 139115-92-7.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Spectroscopic Data

The following tables summarize the key nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **Hydroxy-PEG2-(CH2)2-Boc**.

Table 1: ¹H NMR Spectroscopic Data (400 MHz, CDCl₃)[\[2\]](#)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
3.77-3.71	m	2H	-CH ₂ -OH
3.66-3.55	m	8H	-O-CH ₂ -CH ₂ -O-
3.49-3.31	m	2H	-NH-CH ₂ -
1.45	s	9H	-C(CH ₃) ₃

Table 2: ^{13}C NMR Spectroscopic Data (100 MHz, CDCl_3) [2]

Chemical Shift (δ) ppm	Assignment
156.2	C=O (carbamate)
79.9	-C(CH ₃) ₃
73.0	-CH ₂ -OH
70.6	-O-CH ₂ -
70.5	-O-CH ₂ -
70.0	-O-CH ₂ -
61.9	-CH ₂ -O-
40.5	-NH-CH ₂ -
28.6	-C(CH ₃) ₃

Table 3: Mass Spectrometry Data[2]

Technique	Parameter	Value
HRMS (ESI)	Calculated for C ₁₁ H ₂₄ NO ₅ [M+H] ⁺	250.1654
HRMS (ESI)	Measured	250.1649

Experimental Protocols

The following is a representative experimental protocol for the synthesis and purification of **Hydroxy-PEG2-(CH₂)₂-Boc**.

Synthesis of tert-butyl (2-(2-(2-hydroxyethoxy)ethoxy)ethyl)carbamate[2]

Materials:

- 2-[2-(2-aminoethoxy)ethoxy]ethanol
- Di-tert-butyl dicarbonate (Boc₂O)
- Methanol
- Triethylamine
- Dichloromethane (DCM)
- Water
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Dissolve 2-[2-(2-aminoethoxy)ethoxy]ethanol (1.0 eq) in a mixture of methanol and triethylamine (9:1, v/v).
- Slowly add di-tert-butyl dicarbonate (2.0 eq) to the solution.
- Stir the reaction mixture under reflux conditions. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, remove the solvent by distillation under reduced pressure.
- Separate the residue by extraction with dichloromethane (DCM) and water.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO₄).
- Concentrate the organic layer under reduced pressure to afford the product, typically as a light-yellow oil.

Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and characterization of **Hydroxy-PEG2-(CH₂)₂-Boc**.



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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Data and Synthesis of Hydroxy-PEG2-(CH2)2-Boc]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673968#spectroscopic-data-nmr-mass-spec-for-hydroxy-peg2-ch2-2-boc]

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Phone: (601) 213-4426

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